

Application Note: Fluticasone for Gene Expression Analysis in Respiratory Cells

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Compound of Interest

Compound Name: Fluticasone acetate

Cat. No.: B122915

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Introduction

Fluticasone, a synthetic corticosteroid, is a cornerstone in the management of respiratory diseases such as asthma and chronic obstructive pulmonary disease (COPD).^{[1][2]} Its therapeutic effects are primarily attributed to its potent anti-inflammatory properties.^[1] Available in derivatives like Fluticasone Propionate (FP) and Fluticasone Furoate (FF), it acts by modulating the expression of a wide array of genes involved in inflammation, immune response, and airway remodeling.^{[1][3][4]} This document provides an overview of its mechanism of action, protocols for its use in in-vitro studies, and a summary of its effects on gene expression in various respiratory cell types.

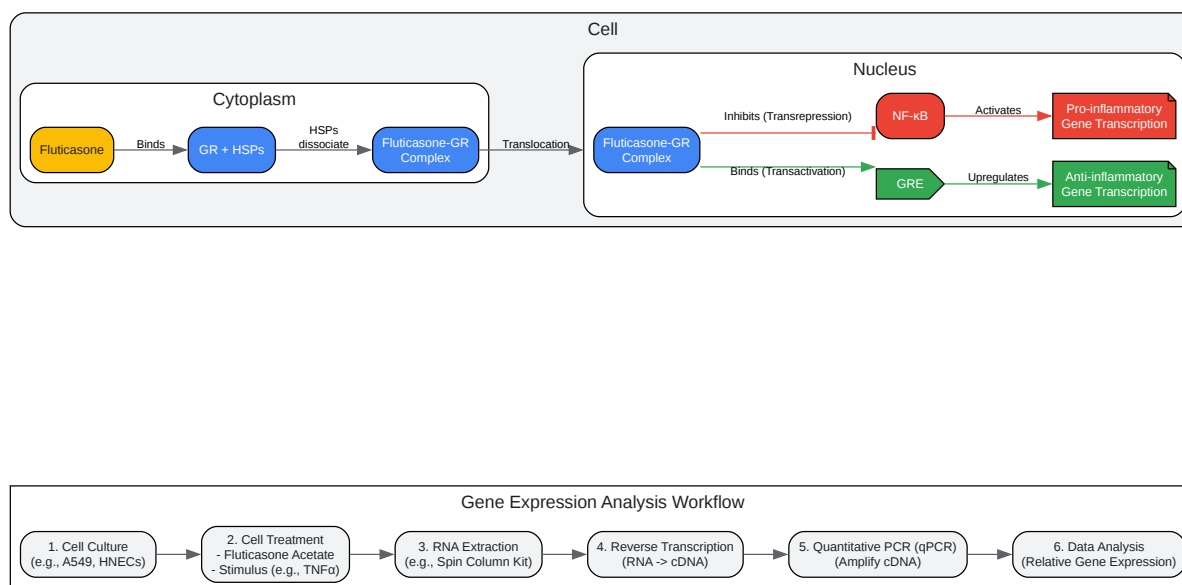
Mechanism of Action

Fluticasone exerts its effects through the glucocorticoid receptor (GR).^[1] Upon entering the cell, it binds to the cytosolic GR, which is complexed with heat shock proteins (HSPs). This binding event causes the dissociation of HSPs and the translocation of the fluticasone-GR complex into the nucleus.^[1] Inside the nucleus, this complex modulates gene expression through two primary mechanisms:

- **Transactivation:** The GR complex binds directly to specific DNA sequences known as Glucocorticoid Response Elements (GREs) in the promoter regions of target genes, leading to the upregulation of anti-inflammatory genes.

- Transrepression: The GR complex interacts with and inhibits pro-inflammatory transcription factors, such as Nuclear Factor-kappa B (NF- κ B), preventing them from activating the expression of inflammatory genes like cytokines, chemokines, and adhesion molecules.[3][5]

This dual action results in the potent suppression of airway inflammation.[1]



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